

Application Note and Protocol: Measurement of 3-Ketosphinganine using Reversed-Phase Chromatography

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Keto sphinganine-d7

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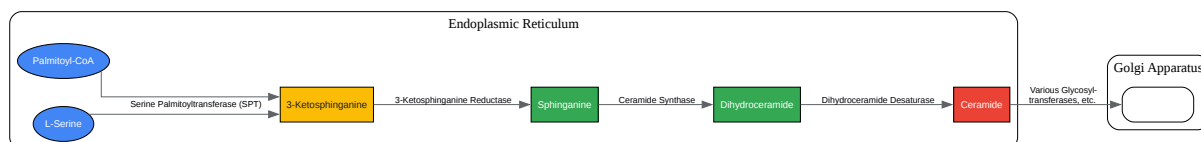
Introduction

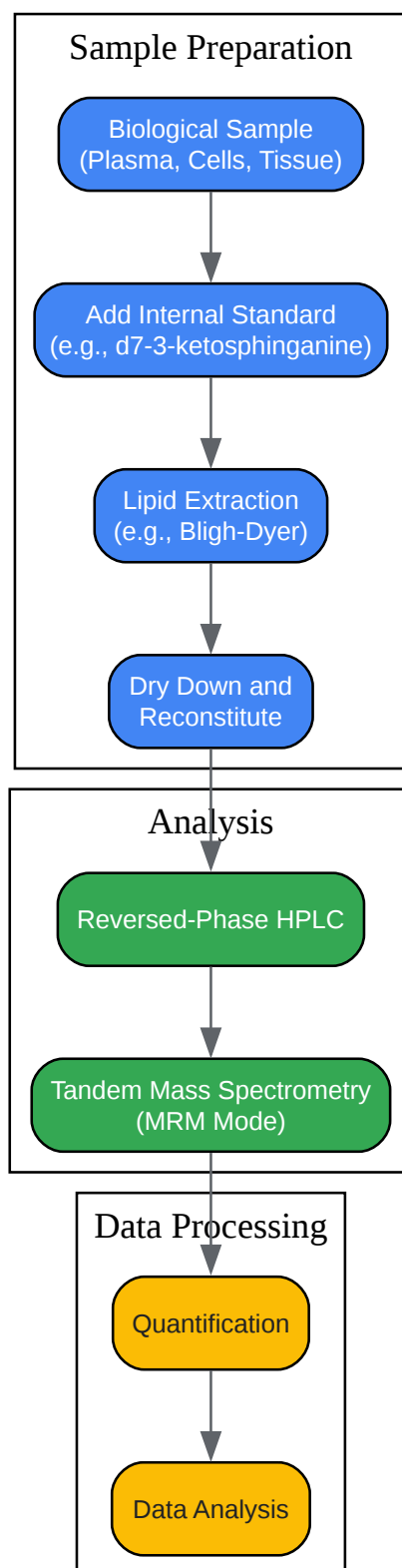
3-Ketosphinganine, also known as 3-ketodihydrosphingosine (3KDS), is a critical intermediate in the de novo biosynthesis of sphingolipids.[1][2] This pathway begins with the condensation of L-serine and palmitoyl-CoA, a reaction catalyzed by the enzyme serine palmitoyltransferase (SPT), to form 3-ketosphinganine.[1][2] As the first committed step in sphingolipid synthesis, the levels of 3-ketosphinganine can provide valuable insights into the activity of this essential metabolic pathway. Dysregulation of sphingolipid metabolism has been implicated in a variety of diseases, making the accurate quantification of intermediates like 3-ketosphinganine a key area of research.

This application note provides a detailed protocol for the measurement of 3-ketosphinganine in biological samples using reversed-phase high-performance liquid chromatography coupled with tandem mass spectrometry (RP-HPLC-MS/MS).

Sphingolipid Biosynthesis Pathway

The following diagram illustrates the de novo sphingolipid biosynthesis pathway, highlighting the central role of 3-ketosphinganine.





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References

- 1. 3-Ketosphinganine provokes the accumulation of dihydroshingolipids and induces autophagy in cancer cells - Molecular BioSystems (RSC Publishing)
DOI:10.1039/C5MB00852B [pubs.rsc.org]
- 2. Regulation of de novo sphingolipid biosynthesis and the toxic consequences of its disruption - PubMed [pubmed.ncbi.nlm.nih.gov]
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